

Safeguarding Your Research: A Comprehensive Guide to Handling Resolvin D2 n-3 DPA

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Compound of Interest

Compound Name: Resolvin D2 n-3 DPA

Cat. No.: B14759272

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **Resolvin D2 n-3 DPA**. Adherence to these procedures is essential for ensuring personnel safety and maintaining the integrity of your research.

Resolvin D2 n-3 DPA is a potent bioactive lipid mediator requiring careful handling to prevent adverse health effects and ensure experimental accuracy. Supplied in an ethanol solution, this compound necessitates precautions for both the resolvin and the solvent. Product information from suppliers indicates that the material should be considered hazardous, with explicit warnings to avoid ingestion, inhalation, and contact with eyes, skin, or clothing.^{[1][2][3][4]}

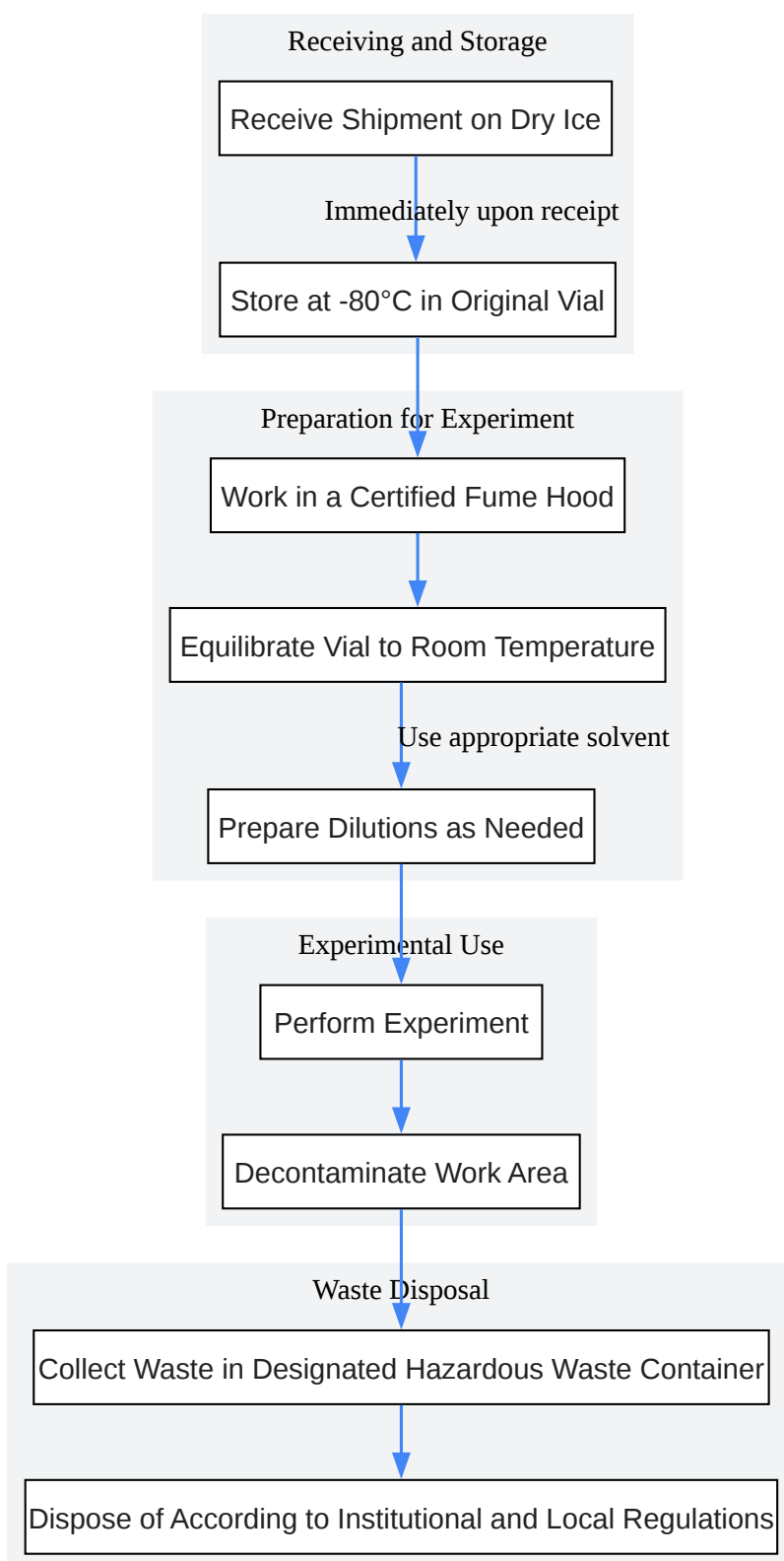
Personal Protective Equipment (PPE): Your First Line of Defense

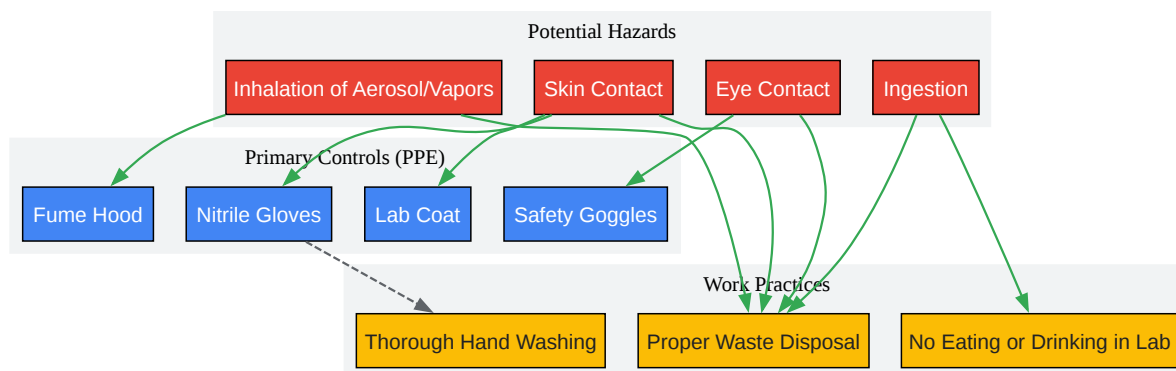
A comprehensive personal protective equipment strategy is mandatory when working with **Resolvin D2 n-3 DPA**. The following table outlines the minimum required PPE.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Chemical splash goggles	Protects against splashes of the ethanol solution and direct contact with the resolin.
Hand Protection	Nitrile Gloves	Disposable, chemical-resistant	Prevents skin contact with the resolin and ethanol. Double gloving is recommended for enhanced protection.
Body Protection	Laboratory Coat	Long-sleeved, fully buttoned	Protects skin and personal clothing from accidental spills.
Respiratory Protection	Fume Hood	N/A	All handling of the stock solution and dilutions should be performed in a certified chemical fume hood to prevent inhalation of ethanol vapors and any potential aerosols of the resolin.

Operational Plan: From Receipt to Disposal

A structured workflow is critical for the safe and effective use of **Resolvin D2 n-3 DPA**. The following diagram illustrates the key steps in the handling process.





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